

Proper Disposal of Bis-propargyl-PEG11: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Bis-propargyl-PEG11*

Cat. No.: *B8104091*

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The safe and compliant disposal of **Bis-propargyl-PEG11** is crucial for maintaining laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals, ensuring that this chemical is handled as hazardous waste from collection to final disposal.

Safety and Hazard Information

Bis-propargyl-PEG11 is classified with several hazards that necessitate careful handling during disposal.^[1] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1]

Quantitative Data Summary

Property	Value
CAS Number	1351373-49-3 ^[1]
Molecular Formula	C ₂₈ H ₅₀ O ₁₂
Molecular Weight	578.69 g/mol
Appearance	Solid-Liquid Mixture
Purity	Typically >97%
Storage Temperature	4°C

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the standard procedure for the safe disposal of **Bis-propargyl-PEG11**. It is imperative to adhere to all local regulations and institutional policies regarding hazardous waste management.

Materials Required:

- Personal Protective Equipment (PPE): Safety goggles, chemical-resistant gloves, lab coat.
- Dedicated, sealable, and clearly labeled hazardous waste container.
- Chemically resistant secondary containment.
- Waste disposal tags or labels as required by your institution.

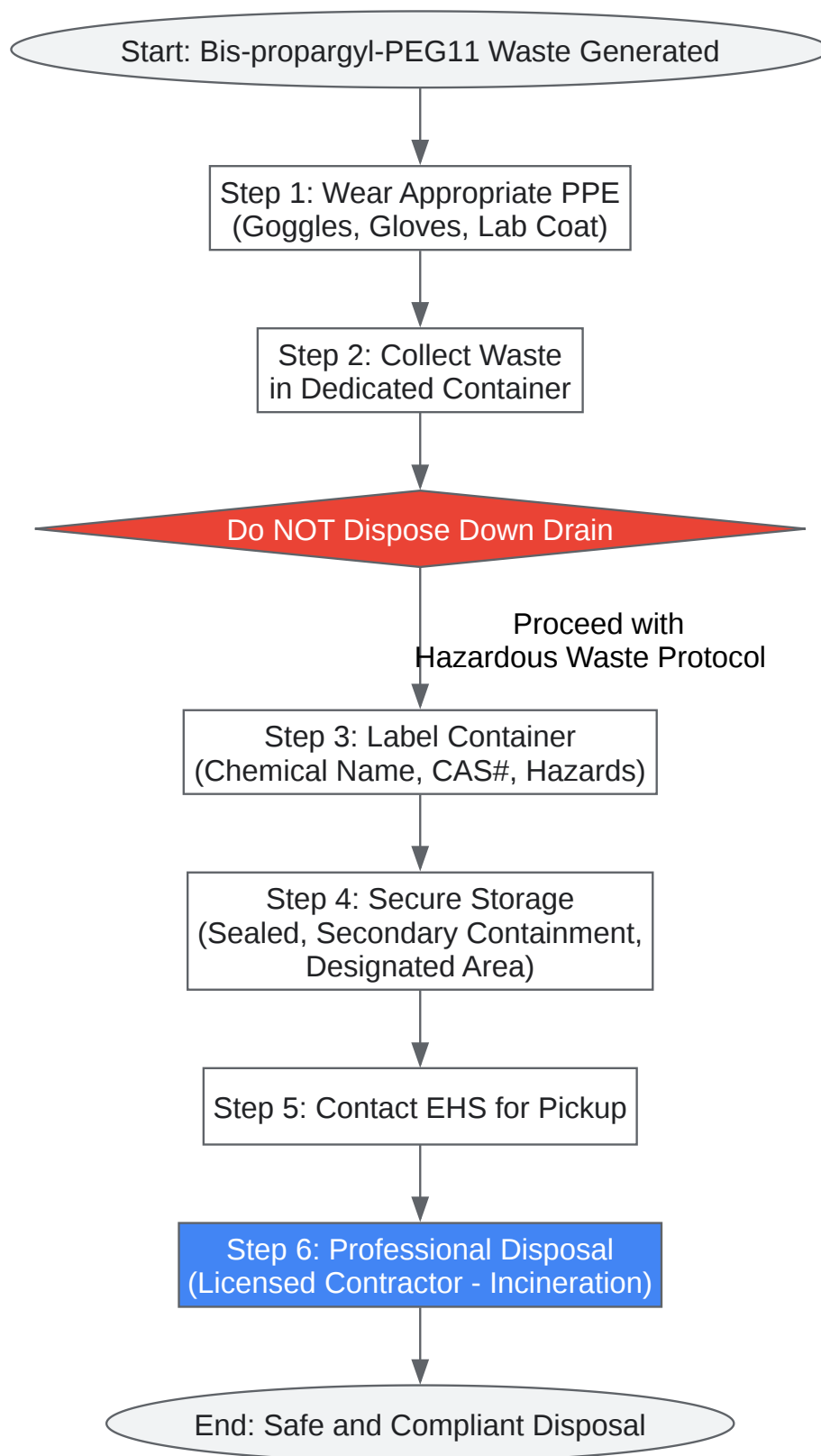
Procedure:

- Wear Appropriate PPE: Before handling **Bis-propargyl-PEG11** for disposal, ensure you are wearing safety goggles, chemical-resistant gloves, and a lab coat.
- Waste Collection:
 - Collect all waste containing **Bis-propargyl-PEG11**, including unused material, contaminated solutions, and any contaminated disposable labware (e.g., pipette tips, vials), in a dedicated hazardous waste container.
 - Crucially, do not dispose of **Bis-propargyl-PEG11** or its containers down the drain. The propargyl groups can have a negative environmental impact.
- Container Labeling:
 - Clearly label the hazardous waste container with the full chemical name: "**Bis-propargyl-PEG11**" and the CAS number "1351373-49-3".

- Attach any additional hazard symbols or waste tags required by your institution's Environmental Health and Safety (EHS) department.
- Avoid Incompatibilities: Do not mix this waste with incompatible materials such as strong oxidizing agents, acids, or bases in the same container.
- Secure Storage:
 - Seal the waste container tightly.
 - Place the primary container in a chemically resistant secondary container to prevent spills.
 - Store the sealed container in a designated, well-ventilated chemical waste storage area, away from heat and direct sunlight, until it is collected for disposal.
- Professional Disposal:
 - The final disposal of **Bis-propargyl-PEG11** must be carried out by a licensed hazardous waste disposal service.
 - Contact your institution's EHS office to arrange for the pickup and disposal of the chemical waste.
 - Incineration is the recommended method of disposal for propargyl-containing compounds.

Disposal Workflow

The following diagram illustrates the decision-making process and logical steps for the proper disposal of **Bis-propargyl-PEG11**.



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Caption: Disposal workflow for **Bis-propargyl-PEG11**.

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References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
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